Spectral Analysis of 2-(Benzylthio)ethanamine: A Technical Guide

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Compound of Interest

Compound Name:	*2-(Benzylthio)ethanamine*
CAS No.:	*1007-54-1*
Cat. No.:	*B171926*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **2-(Benzylthio)ethanamine**, a compound of interest in various research and development applications. This document details the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with detailed experimental protocols for acquiring such spectra. The information presented herein is intended to serve as a valuable resource for the identification, characterization, and quality control of **2-(Benzylthio)ethanamine**.

Chemical Structure and Properties

- IUPAC Name: 2-(benzylsulfanyl)ethanamine
- Molecular Formula: $C_9H_{13}NS$
- Molecular Weight: 167.27 g/mol
- CAS Number: 1007-54-1

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Spectroscopic Data

The following tables summarize the key spectral data for **2-(Benzylthio)ethanamine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR (Proton NMR) Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.20-7.40	m	5H	C_6H_5-
~3.75	s	2H	-S-CH_2-Ph
~2.85	t	2H	-S-CH_2-CH_2-NH_2
~2.65	t	2H	-S-CH_2-CH_2-NH_2
~1.50	br s	2H	-NH_2

^{13}C NMR (Carbon-13 NMR) Data

Chemical Shift (δ) ppm	Assignment
~138.5	Quaternary C (C_6H_5)
~129.0	CH (C_6H_5)
~128.5	CH (C_6H_5)
~127.0	CH (C_6H_5)
~42.0	-S-CH_2-CH_2-NH_2
~36.0	-S-CH_2-Ph
~34.0	-S-CH_2-CH_2-NH_2

Infrared (IR) Spectroscopy

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Wavenumber (cm^{-1})	Intensity	Assignment
~3380, ~3300	Medium	N-H stretch (primary amine)
~3060, ~3030	Medium	Aromatic C-H stretch
~2920, ~2850	Medium	Aliphatic C-H stretch
~1585	Medium	N-H bend (scissoring)
~1495, ~1450	Strong	Aromatic C=C stretch
~700, ~740	Strong	C-H out-of-plane bend
~690	Strong	C-S stretch

Mass Spectrometry (MS)

m/z Ratio	Relative Intensity	Proposed Fragment Ion
167	High	$[M]^+$ (Molecular Ion)
91	High	$[C_7H_7]^+$ (Tropylium ion)
77	Medium	$[C_6H_5]^+$ (Phenyl ion)
65	Medium	$[C_5H_5]^+$
44	High	$[CH_2=NH_2]^+$

Experimental Protocols

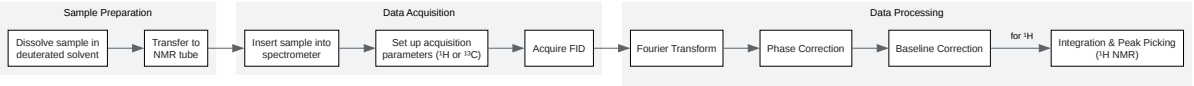
Detailed methodologies for the acquisition of the spectral data are provided below.

NMR Spectroscopy

A sample of **2-(Benzylthio)ethanamine** (approximately 10-20 mg) is dissolved in a deuterated solvent (e.g., 0.7 mL of $CDCl_3$ or D_2O) in a 5 mm NMR tube. The spectrum is recorded on a 400 MHz (or higher) NMR spectrometer. For ^1H NMR, the spectral width is typically set to 16 ppm, and 16-32 scans are acquired with a relaxation delay of 1-2 seconds. For ^{13}C NMR, a spectral width of 240 ppm is used, and several hundred to a few thousand scans are

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accumulated to achieve an adequate signal-to-noise ratio. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

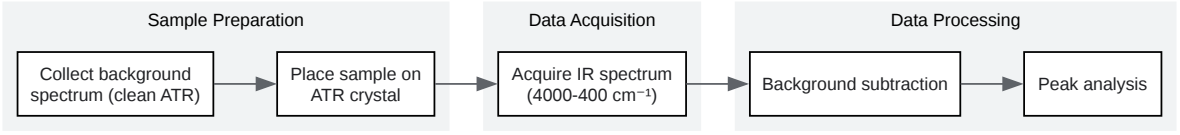


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NMR Data Acquisition and Processing Workflow.

Infrared (IR) Spectroscopy

The IR spectrum of **2-(Benzylthio)ethanamine** can be obtained using an Attenuated Total Reflectance (ATR) accessory on a Fourier Transform Infrared (FTIR) spectrometer. A small amount of the neat liquid or solid sample is placed directly onto the ATR crystal. The spectrum is typically recorded over the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}. A background spectrum of the clean, empty ATR crystal is recorded prior to the sample measurement and automatically subtracted from the sample spectrum.



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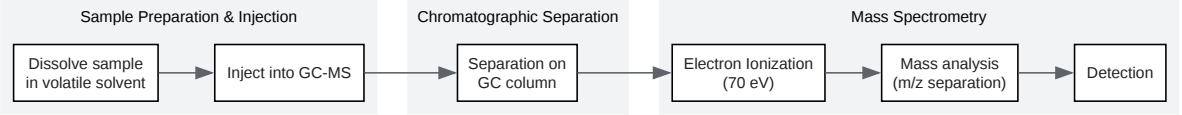
FTIR-ATR Spectroscopy Workflow.

Mass Spectrometry (MS)

The mass spectrum of **2-(Benzylthio)ethanamine** is typically acquired using Electron Ionization (EI) on a Gas Chromatography-Mass Spectrometry (GC-MS) system. A dilute solution of the sample in a volatile solvent (e.g., methanol or dichloromethane) is injected into

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the GC. The compound is separated from the solvent and any impurities on a capillary column before entering the ion source of the mass spectrometer. In the ion source, the molecules are bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation. The resulting ions are then separated by their mass-to-charge ratio (m/z) in the mass analyzer.



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GC-MS (EI) Experimental Workflow.

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